

synthesis of 2-hexenedinitrile from butadiene

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Compound Focus: 2-Hexenedinitrile

CAS No.: 13042-02-9

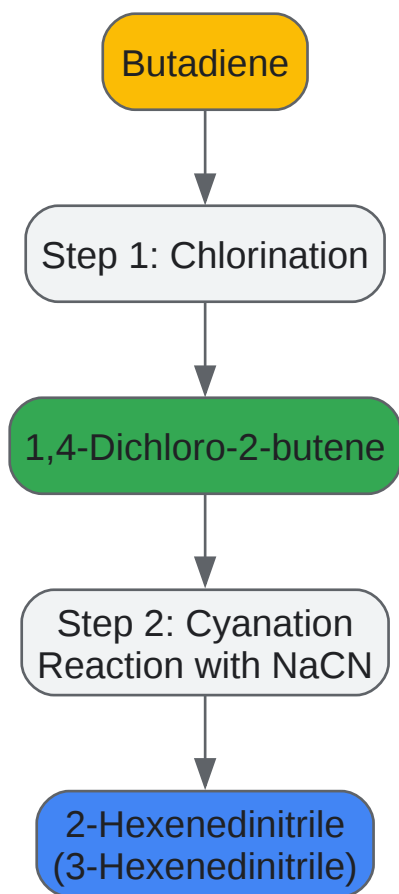
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Chemical Background

2-Hexenedinitrile, also known as 1,4-dicyanobut-1-ene, is an important intermediate in the synthesis of nylon-6,6 [1]. The synthesis from butadiene is a key step in a multi-stage industrial process for producing hexamethylenediamine [2] [1].

The following diagram illustrates the core two-step pathway from butadiene to **2-hexenedinitrile**:



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Synthesis Route & Quantitative Data

The table below summarizes the key information for the synthesis of **2-hexenedinitrile** from butadiene.

Parameter	Description	Reference
Primary Starting Material	1,3-Butadiene (Colorless gas, boiling point: -4.4 °C)	[3] [4]
Key Intermediate	1,4-Dichloro-2-butene	[1]
Core Reaction	Nucleophilic substitution of chloride with cyanide	[1]
Reagents	Sodium Cyanide (NaCN)	[1]

Parameter	Description	Reference
Primary Product	3-Hexenedinitrile (an isomer of 2-hexenedinitrile)	[1]
Final Application	Hydrogenation to Hexamethylenediamine (Nylon-6,6 precursor)	[1]

Detailed Experimental Protocol

This protocol outlines the chlorination and cyanation route based on established industrial methods [1].

Step 1: Synthesis of 1,4-Dichloro-2-butene from Butadiene

- **Reaction Setup:** Conduct the reaction in a controlled environment suitable for handling gaseous and hazardous materials. Use a jacketed reactor equipped with a temperature probe, gas inlet tube, and an efficient stirring system. The system should be vented to a scrubber to treat any gaseous by-products like hydrogen chloride (HCl).
- **Procedure:**
 - Charge the reactor with an appropriate solvent if used (some industrial processes may run neat).
 - Cool the reactor to maintain a temperature between **0°C to 30°C**.
 - Sparge 1,3-butadiene gas (**106-99-0**) into the reactor [3] [4].
 - Introduce chlorine gas (Cl₂) at a controlled rate, maintaining the temperature. The molar ratio is typically approximately **1:1 butadiene to chlorine**.
 - Monitor the reaction progress by analytical methods (e.g., GC). Reaction time may vary from several hours.
 - Upon completion, purge the system with an inert gas (e.g., Nitrogen) to remove excess reagents and by-product HCl.
 - Recover the intermediate, **1,4-dichloro-2-butene**, which may require purification via distillation.

Step 2: Synthesis of 2-Hexenedinitrile (via 3-Hexenedinitrile)

- **Reaction Setup:** Use a sealed pressure vessel or a standard flask equipped with a reflux condenser, depending on the reaction scale and temperature. Ensure adequate ventilation and scrubbing for hydrogen cyanide (HCN) or use safer cyanide sources.
- **Procedure:**

- Charge the reactor with the intermediate, **1,4-dichloro-2-butene**.
- Add a solution of **Sodium Cyanide (NaCN)** in a polar solvent like water or a water-alcohol mixture. A molar excess of NaCN (e.g., **>2.2 equivalents**) is typically used to drive the double substitution to completion [1].
- Heat the reaction mixture with vigorous stirring. Industrial processes may run at elevated temperatures and pressures.
- Maintain the reaction until completion, as monitored by GC or TLC.
- After cooling, the crude product mixture can be separated. The organic layer containing **3-hexenedinitrile** (an isomer that may equilibrate to **2-hexenedinitrile**) is washed with water and purified, often by distillation under reduced pressure [1].

Critical Safety & Optimization Notes

- **Safety First:** This synthesis involves highly hazardous chemicals.
 - **1,3-Butadiene** is a **flammable gas and a confirmed carcinogen** [3] [4]. It can also form explosive peroxides upon storage [4].
 - **Chlorine gas** is a powerful oxidizer and toxic respiratory irritant.
 - **Cyanide salts** and hydrogen cyanide are extremely toxic. All procedures must be conducted in a certified fume hood with proper personal protective equipment (PPE).
- **Catalytic Hydrocyanation:** A more modern and direct industrial alternative is the nickel-catalyzed hydrocyanation of butadiene. This process involves adding hydrogen cyanide (HCN) across the double bonds of butadiene, often going through unsaturated pentenenitrile intermediates before forming the final dinitrile product [1]. This method is highly efficient but requires specialized catalysts and handling of volatile HCN.

Analytical Methods

While detailed analytical data for **2-hexenedinitrile** is sparse in the search results, general principles for nitrile analysis apply:

- **Chromatography:** HPLC or GC can be used to monitor reaction progress and check purity. The **linear calibration using two reference substances (LCTRS)** method can be employed for HPLC retention time prediction to reduce the need for expensive reference standards [5].
- **Spectroscopy:** **IR Spectroscopy** will show a strong, sharp $C\equiv N$ stretch around **2240 cm^{-1}** . **NMR** (1H and ^{13}C) is essential for confirming the structure and isomeric composition.

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References

1. Adiponitrile - Wikipedia [en.m.wikipedia.org]
2. Cas 2141-58-4,2-Hexenedinitrile, (2Z) [lookchem.com]
3. - Wikipedia Butadiene [en.wikipedia.org]
4. 1,3- BUTADIENE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
5. A simple method for HPLC prediction: linear calibration... retention time [cmjournal.biomedcentral.com]

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